

# JMV 449 Acetate: A Technical Guide to its Signaling Pathway Activation

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## Compound of Interest

Compound Name: *JMV 449 acetate*

Cat. No.: *B10825024*

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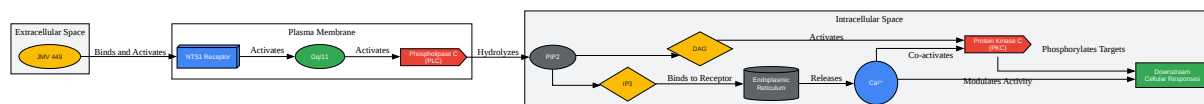
This technical guide provides an in-depth overview of the signaling pathway activation by **JMV 449 acetate**, a potent and metabolically stable neurotensin receptor agonist. This document details the mechanism of action, downstream signaling cascades, and provides relevant quantitative data and experimental protocols for researchers in pharmacology and drug development.

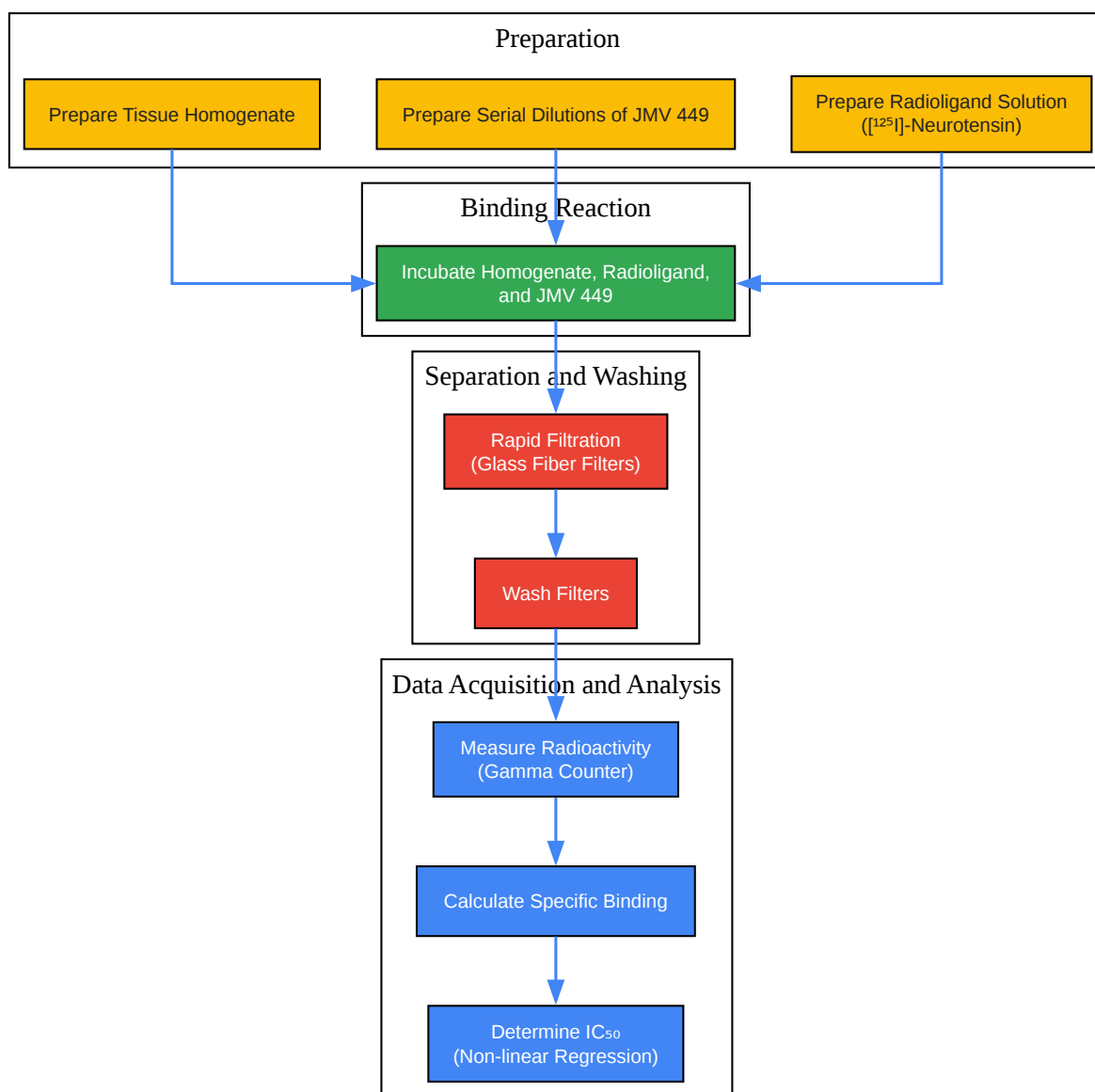
JMV 449 is a pseudopeptide analogue of the C-terminal fragment of neurotensin (NT), specifically neurotensin-(8-13). Its enhanced stability compared to the endogenous ligand makes it a valuable tool for studying the physiological and pathological roles of neurotensin receptor activation.

## Core Mechanism: Activation of Neurotensin Receptors

JMV 449 exerts its biological effects by acting as a high-affinity agonist at neurotensin receptors, primarily the high-affinity neurotensin receptor 1 (NTS1) and the lower-affinity neurotensin receptor 2 (NTS2). These receptors are G protein-coupled receptors (GPCRs) that, upon activation, initiate a cascade of intracellular signaling events. The primary signaling pathway activated by JMV 449 through NTS1 is the Gq/11 pathway, leading to the activation of phospholipase C (PLC).

## Signaling Pathway Diagram





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